

N-Boc-D-cyclohexylglycinol: A Technical Guide to its Solubility Characteristics

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Compound of Interest

Compound Name: *N-Boc-D-cyclohexylglycinol*

Cat. No.: B069588

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **N-Boc-D-cyclohexylglycinol**, a key building block in synthetic organic chemistry and drug discovery. While specific quantitative solubility data is not widely available in public literature, this document outlines a robust experimental protocol for its determination and presents a logical workflow to guide researchers in their laboratory practice. A clear understanding of its solubility is crucial for optimizing reaction conditions, purification processes, and formulation development.

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₃ H ₂₅ NO ₃ [1][2]
Molecular Weight	243.34 - 243.35 g/mol [1][2]
Appearance	Solid [1]
Melting Point	83 - 87 °C / 181.4 - 188.6 °F [1]

Solubility Data

Quantitative solubility data for **N-Boc-D-cyclohexylglycinol** in a comprehensive range of solvents is not extensively reported in publicly available literature. General statements indicate

that it has good solubility in common organic solvents.[3][4] However, a safety data sheet for the compound explicitly states that no information on solubility is available.[1]

The following table summarizes the current understanding of **N-Boc-D-cyclohexylglycinol**'s solubility. It is recommended that researchers experimentally determine the solubility in their specific solvent systems of interest.

Solvent	Chemical Class	Solubility (g/100 mL)	Temperature (°C)	Notes
Various Organic Solvents	-	Data not available	-	Generally described as having "good solubility"[3][4]
Water	Protic	Data not available	-	-
n-Octanol/Water Partition Coefficient (logP)	-	Data not available	-	-

Experimental Protocol for Solubility Determination

The following protocol details a reliable method for determining the equilibrium solubility of **N-Boc-D-cyclohexylglycinol** in a specific solvent. This method is adapted from standard laboratory procedures for similar N-Boc protected amino acid derivatives.

Objective: To determine the saturation solubility of **N-Boc-D-cyclohexylglycinol** in a given solvent at a specified temperature.

Materials:

- **N-Boc-D-cyclohexylglycinol**
- Solvent of interest (e.g., methanol, ethanol, dichloromethane, ethyl acetate, etc.)
- Scintillation vials or other suitable sealed containers

- Constant temperature shaker or incubator
- Syringes and syringe filters (0.22 μm)
- Pre-weighed evaporation dishes or vials
- Analytical balance
- Vortex mixer
- Vacuum oven or nitrogen stream for solvent evaporation

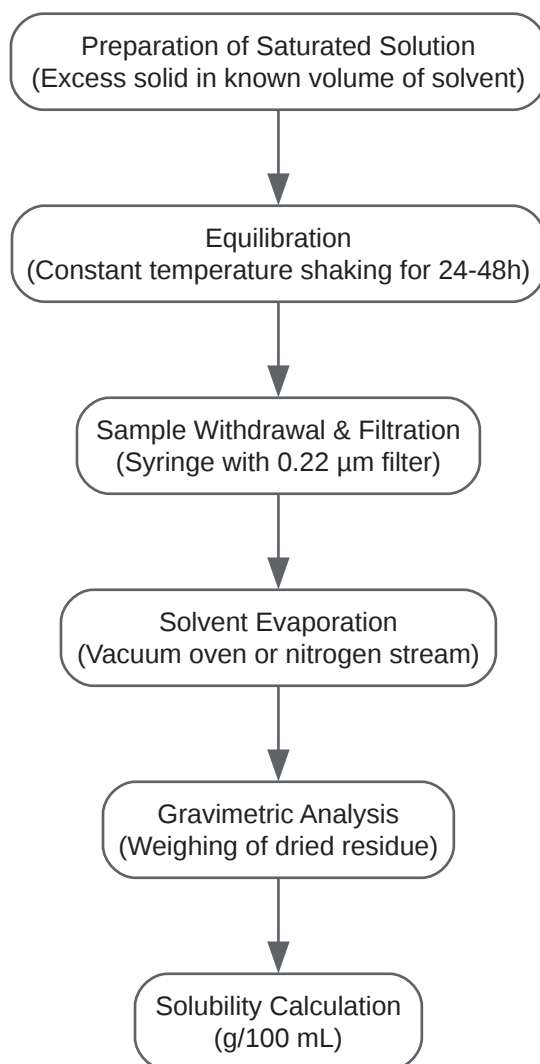
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **N-Boc-D-cyclohexylglycinol** to a known volume (e.g., 5 mL) of the selected solvent in a scintillation vial. The presence of undissolved solid is essential to ensure that the solution reaches saturation.
 - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a constant temperature shaker set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Allow the mixture to equilibrate for a sufficient period, typically 24-48 hours, with continuous agitation. This ensures that the dissolution process reaches equilibrium.
- Sample Withdrawal and Filtration:
 - After the equilibration period, cease agitation and allow the excess solid to settle at the bottom of the vial.
 - Carefully withdraw a known volume of the supernatant (e.g., 1 mL) using a syringe.

- Attach a 0.22 µm syringe filter to the syringe and dispense the clear, saturated solution into a pre-weighed evaporation dish. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation:
 - Place the evaporation dish containing the filtered solution in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of **N-Boc-D-cyclohexylglycinol**. Alternatively, the solvent can be evaporated under a gentle stream of nitrogen.
 - Ensure the solvent is completely evaporated, leaving behind the dissolved solid.
- Gravimetric Analysis:
 - Accurately weigh the evaporation dish containing the dried solid residue.
 - The mass of the dissolved **N-Boc-D-cyclohexylglycinol** is the difference between the final weight of the dish with the residue and the initial tare weight of the empty dish.
- Calculation of Solubility:
 - Calculate the solubility using the following formula: $\text{Solubility (g/100 mL)} = (\text{Mass of residue (g)} / \text{Volume of supernatant withdrawn (mL)}) * 100$
 - For improved accuracy and to assess reproducibility, it is recommended to perform the experiment in triplicate and report the mean and standard deviation.

Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **N-Boc-D-cyclohexylglycinol**.



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Caption: Workflow for determining the equilibrium solubility of **N-Boc-D-cyclohexylglycinol**.

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